

Niazo compound synthesis and characterization

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Compound of Interest

Compound Name: *Niazo*

Cat. No.: *B1210944*

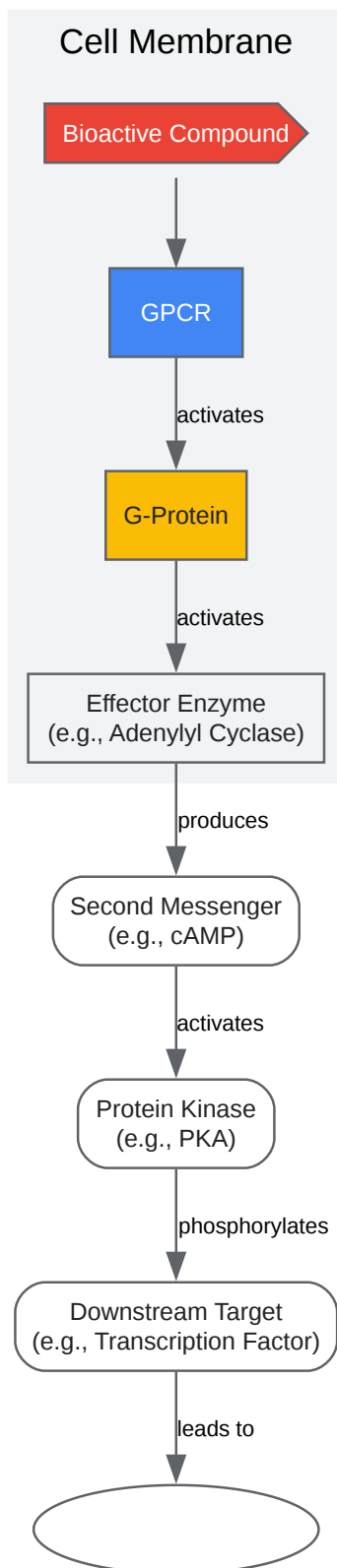
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Synthesis of Diazo Compounds

The synthesis of diazo compounds can be achieved through various established methods, each with its own advantages and substrate scope. Common synthetic routes include:

- **Diazo Transfer:** This method involves the transfer of a diazo group from a donor, such as tosyl azide, to an active methylene compound.^{[1][2]}
- **Diazotization of Amines:** Primary amines can be converted to diazonium salts, which can then be deprotonated to form diazo compounds.^{[1][2]}
- **Oxidation of Hydrazones:** Hydrazones can be oxidized using various reagents, such as manganese dioxide or lead tetraacetate, to yield diazo compounds.^{[1][3]}
- **From N-Alkyl-N-nitroso Compounds:** The rearrangement of N-alkyl-N-nitroso compounds is another route to synthesize diazo compounds.^[1]

A general workflow for the synthesis of diazo compounds from hydrazones is depicted below:



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References

- 1. Diazo Compounds: Versatile Tools for Chemical Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. Diazo compound synthesis [organic-chemistry.org]
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